

# 3-Bromo-2-fluoropyridine: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: 3-Bromo-2-fluoropyridine

Cat. No.: B1273648

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Bromo-2-fluoropyridine**. The information is intended to support researchers, scientists, and professionals in drug development in ensuring the integrity and reliability of this important chemical intermediate. While specific quantitative stability studies on **3-Bromo-2-fluoropyridine** are not extensively available in the public domain, this guide synthesizes the existing knowledge from safety data sheets, supplier information, and general principles of chemical stability for halogenated pyridines.

## Core Chemical Properties and Stability Profile

**3-Bromo-2-fluoropyridine** is a halogenated pyridine derivative recognized for its utility as a building block in the synthesis of pharmaceuticals and agrochemicals. Its chemical structure, featuring both a bromine and a fluorine atom on the pyridine ring, influences its reactivity and stability. The presence of the fluorine atom is suggested to enhance the molecule's overall stability. However, the carbon-bromine bond can be susceptible to cleavage under certain conditions, making proper handling and storage crucial.

The compound is generally considered stable under normal laboratory conditions. However, exposure to certain environmental factors can lead to degradation.

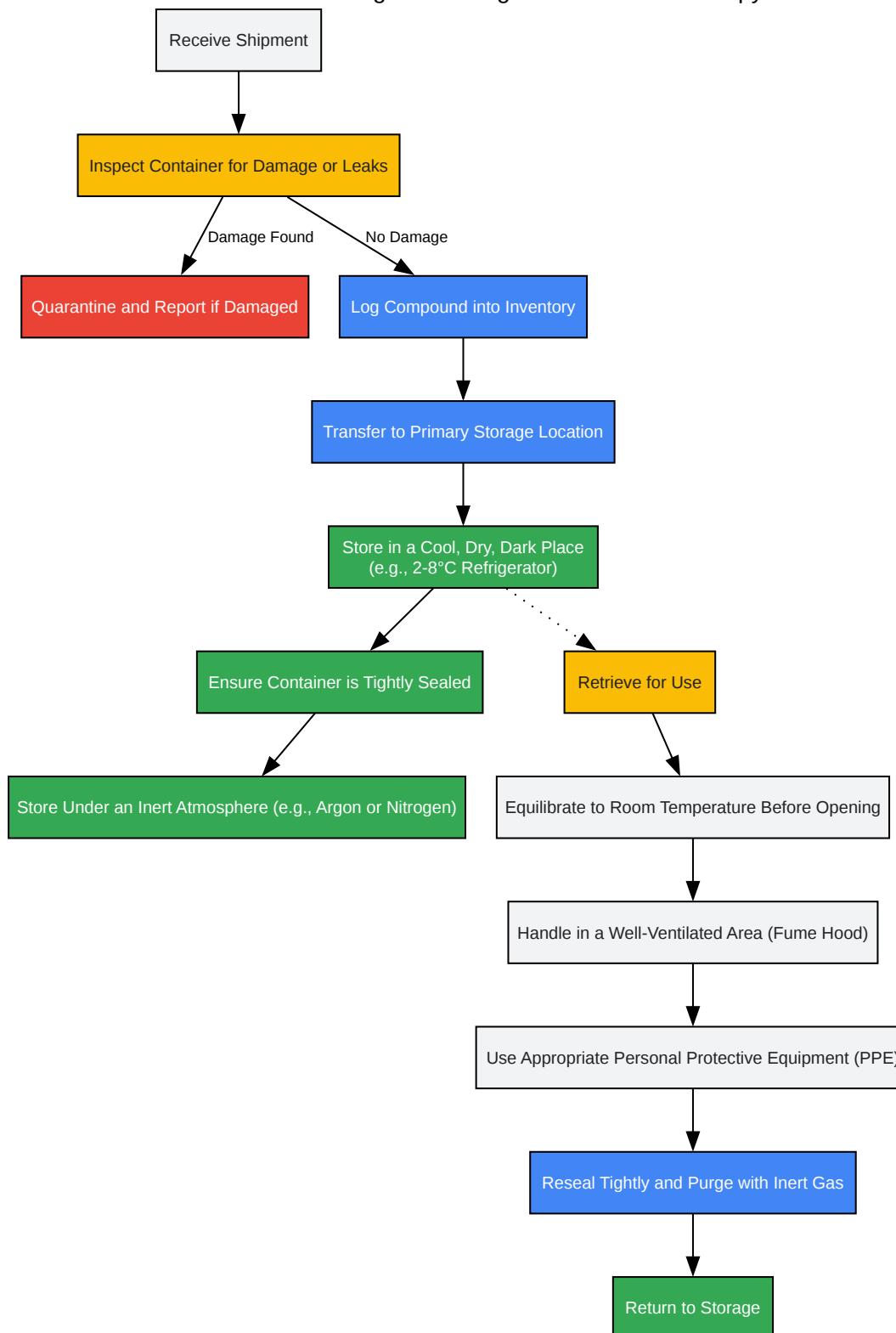
## Summary of Physicochemical and Stability Data

Parameter	Value	Source/Comment
Appearance	Colorless to light yellow liquid or white solid	Supplier Data
Molecular Formula	C5H3BrFN	---
Molecular Weight	175.99 g/mol	---
Boiling Point	~184-186 °C	Supplier Data
Flash Point	~74 °C	Supplier Data
General Stability	Stable under recommended storage conditions.	Supplier Data
Sensitivity	Sensitive to moisture, light, and heat.	Inferred from storage recommendations
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.	Safety Data Sheets

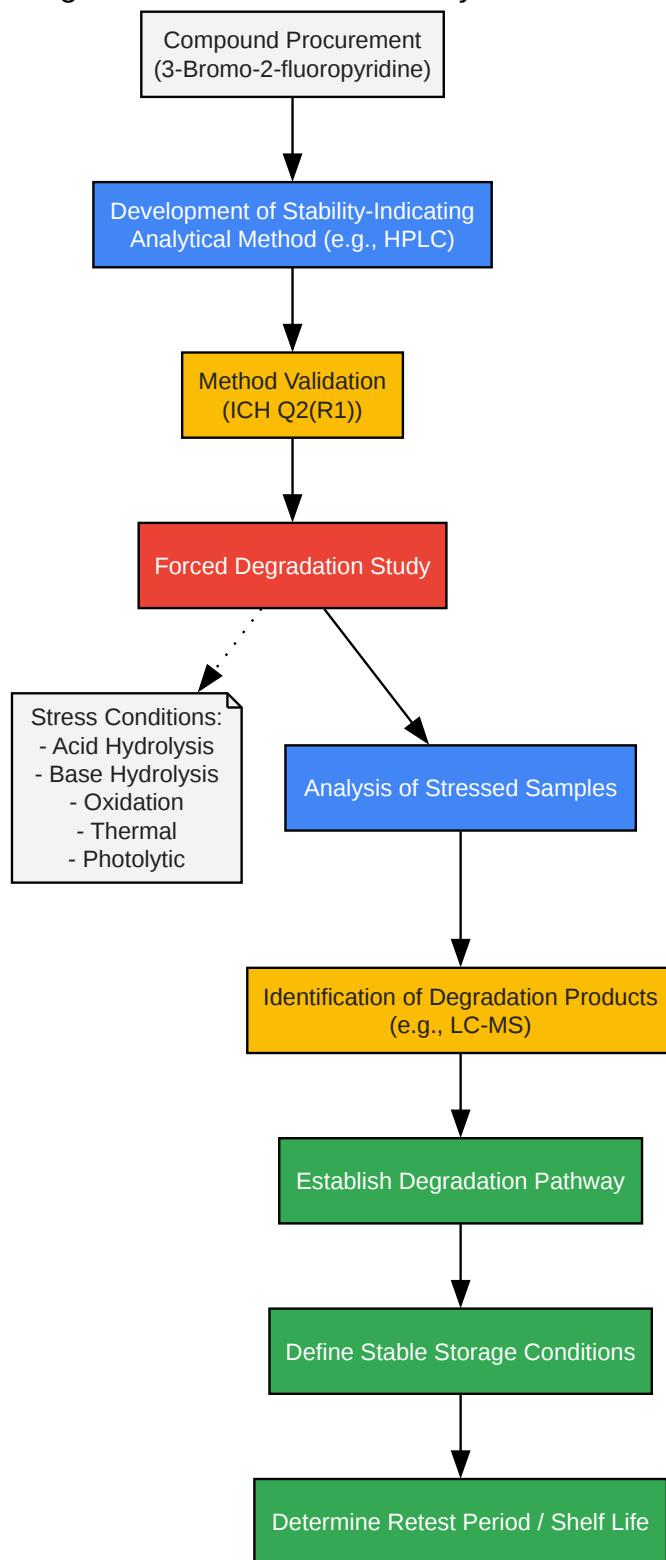
## Recommended Storage and Handling Workflow

To maintain the quality and prevent degradation of **3-Bromo-2-fluoropyridine**, a systematic approach to its storage and handling is essential. The following workflow diagram outlines the recommended procedures from receiving the compound to its long-term storage.

## Workflow for Safe Handling and Storage of 3-Bromo-2-fluoropyridine



## Logical Framework for Stability Assessment

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